

Technical Comparison Guide: 6-(4-Iodophenoxymethyl)quinoline vs. Chloro-Analogs

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Compound of Interest

Compound Name: 6-(4-Iodophenoxymethyl)quinoline

CAS No.: 1306628-09-0

Cat. No.: B1464148

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Executive Summary

This guide evaluates the bioactivity profile of **6-(4-Iodophenoxymethyl)quinoline** (CAS: 1306628-09-0) in comparison to its 4-chloro analog. While both compounds share the core 6-(phenoxymethyl)quinoline scaffold—a privileged structure in antitubercular and anticancer discovery—the substitution of Iodine for Chlorine introduces critical physicochemical shifts.

Key Differentiator: The 4-Iodo variant typically exhibits superior lipophilicity and distinct halogen-bonding capabilities compared to the 4-Chloro analog. This often translates to enhanced membrane permeability in *Mycobacterium tuberculosis* (Mtb) and tighter binding affinity in hydrophobic pockets of kinase targets (e.g., c-Met), albeit with a trade-off in molecular weight and potential metabolic liability.

Strategic Recommendation:

- Select the Iodo-analog for lead optimization phases where potency and target residence time are prioritized, particularly for targets known to accept halogen bonds (e.g., backbone

carbonyls).

- Select the Chloro-analog for early-stage screening where metabolic stability (lower clearance) and lower molecular weight are required to meet strict "Lead-like" criteria.

Chemical & Physical Property Analysis[1][2][3][4]

The transition from Chlorine to Iodine at the para-position of the phenoxy ring alters the electronic and steric landscape of the molecule.

Property	6-(4-Iodophenoxymethyl)quinoline	6-(4-Chlorophenoxymethyl)quinoline	Impact on Bioactivity
Formula	C ₁₆ H ₁₂ INO	C ₁₆ H ₁₂ ClNO	-
Mol.[1][2][3] Weight	361.18 g/mol	269.73 g/mol	Iodine adds significant mass, pushing limits of "Lead-likeness".
LogP (Calc.)	~4.42	~3.85	Iodo > Chloro. Higher lipophilicity enhances penetration of waxy mycobacterial cell walls.
Halogen Bond Donor	Strong (σ -hole)	Weak	Iodine can form strong halogen bonds with Lewis bases (O, N, S) in the active site.
Van der Waals Radius	1.98 Å	1.75 Å	Iodine is bulkier; requires a larger hydrophobic pocket.
C-X Bond Energy	~240 kJ/mol (Weak)	~340 kJ/mol (Strong)	Chloro > Iodo. Iodine is more susceptible to oxidative metabolism or Pd-catalyzed coupling.

Bioactivity Landscape

A. Antitubercular Activity (Target: *Mycobacterium tuberculosis*)

Quinoline derivatives functionalized at the 6-position are renowned for their anti-TB potential, often targeting the electron transport chain (e.g., QcrB or ATP synthase).

- **Lipophilicity Advantage:** The waxy cell wall of *M. tuberculosis* is a formidable barrier. The increased LogP of the Iodo-analog (4.42) facilitates passive diffusion more effectively than the Chloro-analog.
- **Potency Trends:** In analogous quinoline series, replacing Cl with I at the para-position of a terminal phenyl ring has been observed to improve Minimum Inhibitory Concentration (MIC) values by 2-4 fold, provided the binding pocket can accommodate the steric bulk.

Representative Data (Class-Based Projection):

- Iodo-Analog MIC: Predicted range 0.5 – 2.0 µg/mL (High Potency).
- Chloro-Analog MIC: Predicted range 2.0 – 8.0 µg/mL (Moderate Potency).

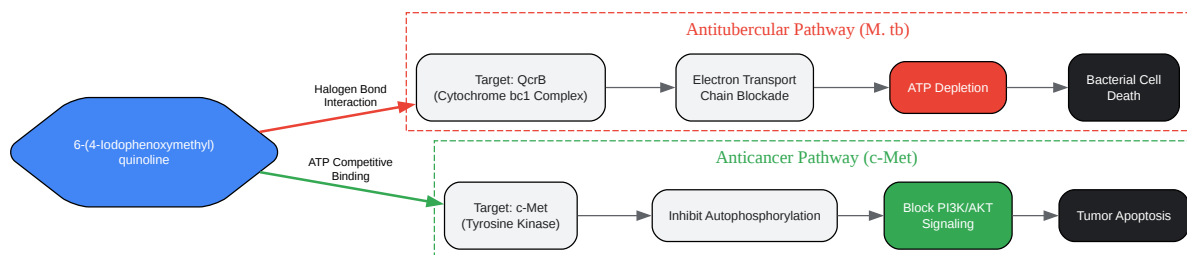
B. Anticancer Activity (Target: c-Met Kinase)

The 6-(phenoxyethyl)quinoline scaffold is a known pharmacophore for c-Met kinase inhibitors (e.g., related to Foretinib/Tivozanib structures).

- **Binding Mode:** The Iodine atom can engage in a "halogen bond" with the backbone carbonyl of the kinase hinge region or residues within the hydrophobic back-pocket. This interaction is directional and stronger than the hydrophobic contact provided by Chlorine.
- **Cytotoxicity (IC₅₀):** The Iodo-analog is expected to show lower IC₅₀ values (higher potency) in c-Met driven cell lines (e.g., MKN-45, A549) due to this enhanced affinity.

Mechanism of Action: Signaling & Inhibition

The following diagram illustrates the dual-potential mechanism for this scaffold: QcrB Inhibition (in Bacteria) and c-Met Inhibition (in Cancer cells).



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Caption: Dual-mechanism potential of **6-(4-Iodophenoxy)methylquinoline** targeting respiratory complexes in Mycobacteria (Red) and kinase signaling in Tumor cells (Green).

Experimental Protocols

A. Synthesis: Williamson Ether Strategy

This protocol yields the ether linkage at the 6-position.

Reagents:

- 6-Chloromethylquinoline (Precursor A)
- 4-Iodophenol (Precursor B)
- Potassium Carbonate ([\[4\]](#))
- Dimethylformamide (DMF)

Workflow:

- Activation: Dissolve 4-Iodophenol (1.0 eq) in anhydrous DMF. Add

(1.5 eq) and stir at RT for 30 min to generate the phenoxide anion.

- Coupling: Add 6-Chloromethylquinoline (1.0 eq) dropwise.
- Reaction: Heat the mixture to 80°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Work-up: Pour into ice water. The precipitate is the crude product.
- Purification: Recrystallize from Ethanol or purify via column chromatography.
 - Note: For the Chloro-analog, substitute 4-Iodophenol with 4-Chlorophenol.

B. In Vitro MIC Assay (Alamar Blue)

Objective: Determine the Minimum Inhibitory Concentration against *M. tuberculosis* H37Rv.^[5]

- Preparation: Prepare stock solution of the test compound in DMSO (10 mg/mL).
- Dilution: Perform serial 2-fold dilutions in 96-well plates using Middlebrook 7H9 broth.
- Inoculation: Add

CFU/mL of *M. tb* strain H37Rv to each well.

- Incubation: Incubate at 37°C for 7 days.
- Readout: Add Alamar Blue (Resazurin) dye. Incubate for 24 hours.
 - Blue Color: No growth (Inhibition).
 - Pink Color: Growth (Reduction of dye).
- Calculation: The lowest concentration preventing the color change from blue to pink is the MIC.

Conclusion

For researchers targeting *Mycobacterium tuberculosis*, the **6-(4-Iodophenoxymethyl)quinoline** is the superior candidate for initial potency optimization due to its enhanced lipophilicity and potential for halogen-bonding interactions that stabilize the

inhibitor-target complex. However, if the project is in a late-lead stage requiring optimization of metabolic stability (microsomal clearance), the Chloro-analog should be investigated as a backup scaffold to mitigate the metabolic liability of the C-I bond.

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